

## physical and chemical properties of Dihydromicromelin B

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Compound of Interest		
Compound Name:	Dihydromicromelin B	
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# An In-depth Technical Guide to Dihydromicromelin B

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Dihydromicromelin B** is a naturally occurring coumarin, a class of organic compounds found in many plants. It is specifically isolated from species of the genus Micromelum, which belongs to the Rutaceae family. While research on **Dihydromicromelin B** is not as extensive as for some other natural products, this guide consolidates the available technical data on its physical and chemical properties. Due to the limited publicly available information regarding its biological activity, this document primarily focuses on its fundamental characteristics.

## **Physical and Chemical Properties**

A summary of the key physical and chemical properties of **Dihydromicromelin B** is presented below. This data is essential for its handling, characterization, and potential application in research and development.



Property	Value	Source
Molecular Formula	C15H14O6	[1]
Molecular Weight	290.27 g/mol	[1]
CAS Number	94285-06-0	[1]
Appearance	Not specified in available literature	
Melting Point	Not specified in available literature	
Boiling Point	Not specified in available literature	
Solubility	Soluble in DMSO	
Purity	Commercially available up to >99%	-

Note: Specific quantitative data for properties such as melting point, boiling point, and detailed spectral data (¹H-NMR, ¹³C-NMR, Mass Spectrometry, and IR) are not readily available in the public domain. Researchers would need to perform these analytical characterizations upon obtaining a sample.

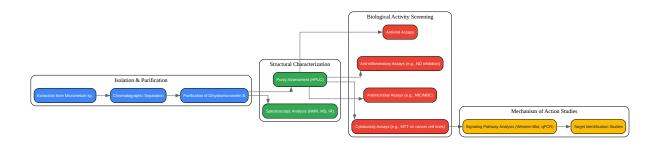
### **Experimental Protocols**

Detailed experimental protocols for the biological evaluation of **Dihydromicromelin B** are not currently published. However, based on the general screening of natural products, a logical workflow for its initial investigation can be proposed.

## General Experimental Workflow for Bioactivity Screening

The following diagram illustrates a typical workflow for assessing the biological potential of a purified natural product like **Dihydromicromelin B**.





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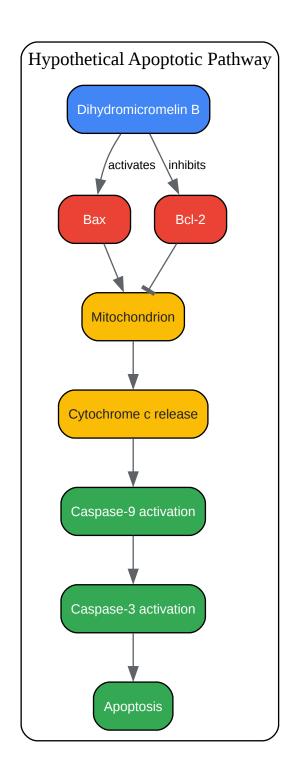
Caption: A generalized workflow for the isolation, characterization, and biological evaluation of **Dihydromicromelin B**.

## **Signaling Pathways**

As there is no specific literature detailing the biological activities or mechanism of action of **Dihydromicromelin B**, it is not possible to create diagrams of its effects on signaling pathways.

Should initial screenings, for instance, indicate cytotoxic activity against a particular cancer cell line, a subsequent logical step would be to investigate its impact on common cancer-related signaling pathways. The following diagram illustrates a hypothetical scenario where a compound is found to induce apoptosis.





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Caption: A hypothetical signaling pathway illustrating how **Dihydromicromelin B** might induce apoptosis.



#### Conclusion

**Dihydromicromelin B** is a defined chemical entity with known structural and basic chemical properties. However, a significant gap exists in the scientific literature regarding its biological activities and mechanism of action. This guide provides the foundational chemical information available and outlines a logical framework for future research. Further investigation is warranted to elucidate the potential pharmacological properties of this natural product, which may hold promise for future drug discovery and development efforts. Researchers are encouraged to undertake comprehensive spectroscopic analysis and biological screening to unlock the full potential of **Dihydromicromelin B**.

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#### References

- 1. Dihydromicromelin B | TargetMol [targetmol.com]
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